Comprehensive Technical Guide: 3-Aminoquinoline-5-carboxylic Acid Stability & Storage

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Compound of Interest

Compound Name:	*3-Aminoquinoline-5-carboxylic acid*
CAS No.:	*1539636-62-8*
Cat. No.:	*B1380391*

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Executive Summary

3-Aminoquinoline-5-carboxylic acid (CAS: 1539636-62-8 / 110126-72-4 derivatives) is a critical heterocyclic building block used in the synthesis of kinase inhibitors (e.g., CK2 inhibitors) and DNA-intercalating agents. As a zwitterionic amino-acid analogue within a quinoline scaffold, it presents unique stability challenges—primarily oxidative sensitivity of the amino group and light-induced degradation of the heterocyclic core.

This guide defines the Gold Standard for handling, storage, and quality control, moving beyond basic Safety Data Sheet (SDS) recommendations to provide field-proven protocols for drug development applications.

Part 1: Physicochemical Profile & Stability Factors

Structural Determinants of Stability

The molecule contains three distinct functional zones that dictate its storage requirements:

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- Quinoline Core: Inherently photosensitive. Prolonged exposure to UV/visible light causes photo-oxidation and ring-opening reactions.
- C3-Amino Group: An electron-donating group that activates the ring but is itself susceptible to oxidation, leading to "browning" (formation of azo/diazo species or quinone imines) upon air exposure.
- C5-Carboxylic Acid: Provides stability through hydrogen bonding (high melting point >250°C) but induces hygroscopicity.

Key Physicochemical Data

Property	Value / Characteristic	Implication for Storage
Molecular Formula	$C_{10}H_8N_2O_2$	--
Molecular Weight	188.18 g/mol	--
Appearance	Yellow to brownish powder	Darkening indicates oxidation.
Solubility	Low in water; Soluble in DMSO, dilute acids	Store solutions in DMSO at -20°C.
pKa (Calculated)	N-ring: ~4.5 | COOH: ~3.8	Zwitterionic character affects pH stability.
Hygroscopicity	Moderate	Requires desiccation.

Part 2: Storage & Handling Protocols

The "Gold Standard" Storage Protocol

While basic SDS guidelines suggest "Store in a cool, dry place," research-grade standards for aminoquinolines require stricter controls to maintain >98% purity over 12+ months.

Solid State Storage

- Temperature:2°C to 8°C is recommended for long-term stability. (Room temperature is acceptable for <3 months if strictly light-protected).

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- Atmosphere: Store under Argon or Nitrogen. The C3-amino group is prone to slow auto-oxidation.
- Container: Amber glass vials with Teflon-lined caps. Do not use clear glass.
- Desiccation: Store secondary containers (boxes/bags) with silica gel packets to prevent hydrolytic degradation.

Solution State Handling (Critical for Assays)

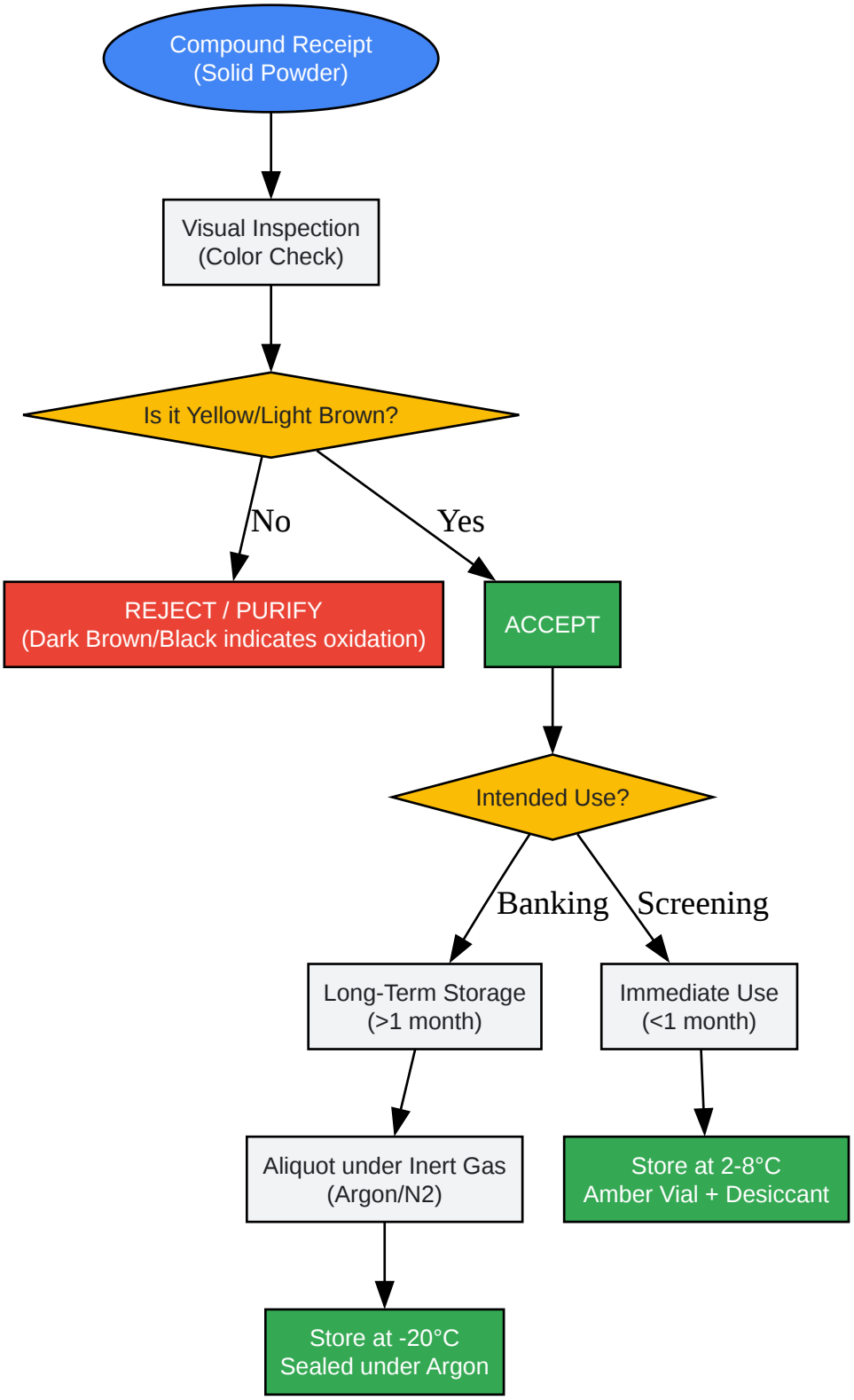
Researchers often degrade the compound after solubilization. Follow these rules:

- Solvent: DMSO is the preferred solvent (Stock: 10–50 mM).
- Freeze/Thaw: Limit to max 3 cycles. Aliquot immediately upon dissolution.
- Temperature: Store DMSO stocks at -20°C or -80°C.
- Stability Window:
  - RT (Solvent): < 24 hours.[1][2]
  - 4°C (Solvent): < 1 week.[1]
  - -20°C (Solvent): 6 months.

Storage Decision Logic (Workflow)

The following diagram outlines the decision process for incoming inventory to ensure maximum shelf-life.

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Figure 1: Decision matrix for the receipt, inspection, and storage of **3-Aminoquinoline-5-carboxylic acid**.

Part 3: Stability-Indicating Analytical Methods

To validate the integrity of the compound after storage, a specific HPLC method is required. Standard C18 gradients often fail to retain zwitterionic quinolines properly without pH modification.

Recommended HPLC Protocol

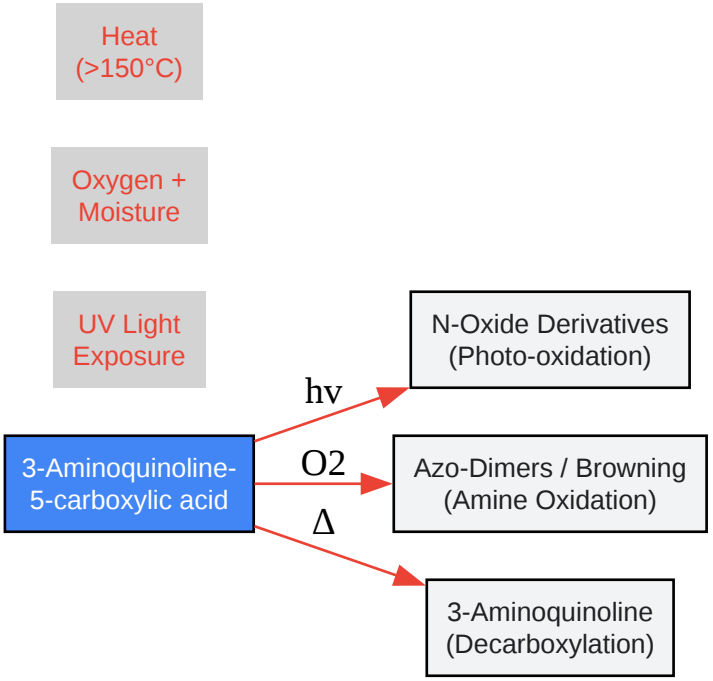
- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18), 3.5 µm, 4.6 x 100 mm.
- Mobile Phase A: Water + 0.1% Formic Acid (Maintains acidic pH to protonate the amine, improving peak shape).
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (aromatic core) and 320 nm (quinoline specific).
- Pass Criteria: Purity > 98.0% (AUC).

Degradation Pathways

Understanding how the molecule fails allows for better prevention. The primary pathways are:

- Photo-Oxidation: Formation of N-oxides at the quinoline nitrogen.
- Oxidative Coupling: The primary amine at C3 can couple to form azo-dimers, especially in basic solutions.
- Decarboxylation: Rare at storage temperatures, but possible if heated >150°C during synthesis workup.

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Figure 2: Primary degradation pathways. Note that oxidative browning (middle path) is the most common storage failure mode.

Part 4: Safety & Regulatory (E-E-A-T)

Hazard Identification (GHS)

Based on SDS data for 3-aminoquinoline derivatives, treat as Hazardous.

- H302: Harmful if swallowed.[3]
- H315/H319: Causes skin and serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Handling Precautions

- Engineering Controls: Always handle the dry powder inside a fume hood to prevent inhalation of dust.

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- PPE: Nitrile gloves (double gloving recommended for solution handling), safety goggles, and lab coat.
- Spill Cleanup: Sweep up dry spills to avoid dust generation; wipe area with 0.1M HCl (solubilizes the amine) followed by water.

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